

Personal protective equipment for handling (2,6-Dibromopyridin-4-yl)methanol

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Compound of Interest

Compound Name: (2,6-Dibromopyridin-4-yl)methanol

Cat. No.: B2750484

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Comprehensive Safety & Handling Guide: (2,6-Dibromopyridin-4-yl)methanol

As a Senior Application Scientist, my primary goal is to empower your research by ensuring the highest standards of safety and operational excellence. This guide moves beyond a simple checklist, offering a deep dive into the safe handling, use, and disposal of **(2,6-Dibromopyridin-4-yl)methanol**. Understanding the why behind each safety protocol is critical to fostering a robust safety culture and achieving reliable, reproducible results. This document is structured to provide immediate, actionable intelligence for your laboratory operations.

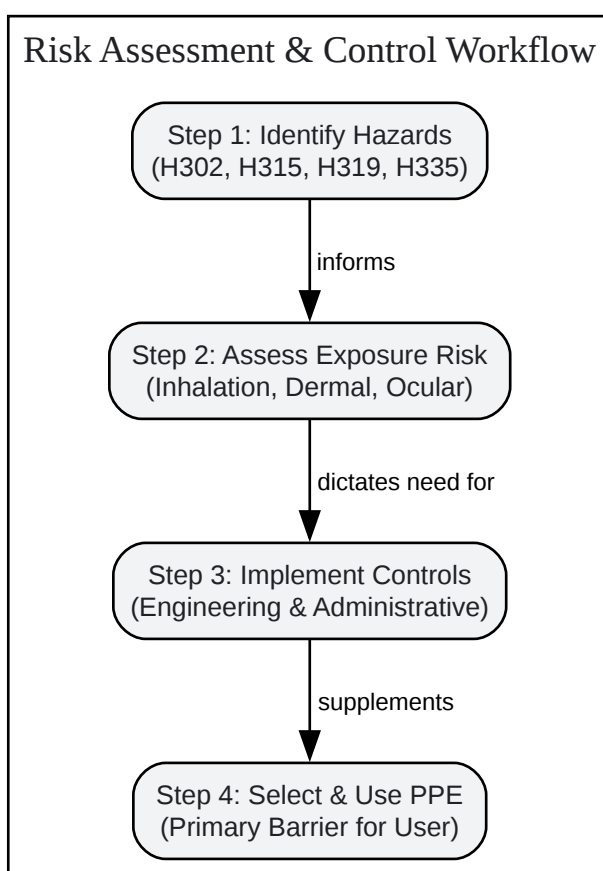
Hazard Identification: A Proactive Approach to Safety

(2,6-Dibromopyridin-4-yl)methanol (CAS No. 223463-02-3) is a halogenated pyridine derivative.^[1] While comprehensive toxicological data is not available for this specific compound, its known hazard classifications provide a clear directive for safe handling. The primary hazards are associated with irritation and acute toxicity if ingested.

A thorough risk assessment is the foundation of any safe laboratory procedure. Before handling this compound, every researcher must internalize its potential hazards.

Hazard Class	GHS Code	Description
Acute Toxicity, Oral	H302	Harmful if swallowed.
Skin Irritation	H315	Causes skin irritation.
Eye Irritation	H319	Causes serious eye irritation.
Specific Target Organ Toxicity	H335	May cause respiratory irritation.

The GHS pictogram associated with this compound is GHS07, indicating it is a health hazard and irritant. This initial assessment logically dictates the necessary control measures, beginning with engineering controls and culminating in the specific Personal Protective Equipment (PPE) detailed below.



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Caption: Risk Assessment Workflow for Chemical Handling.

Personal Protective Equipment (PPE): Your Essential Barrier

PPE is the last line of defense after engineering and administrative controls have been implemented. For **(2,6-Dibromopyridin-4-yl)methanol**, the selection of PPE is directly dictated by its hazard profile.

Eye and Face Protection

Due to the H319 classification ("Causes serious eye irritation"), standard safety glasses are insufficient.[2] Chemical splash goggles that form a complete seal around the eyes are mandatory to protect against accidental splashes of solutions or contact with airborne solid particles.[2]

- For routine use: Chemical splash goggles conforming to EN166 (EU) or ANSI Z87.1 (US) standards.[3]
- For large quantities or significant splash risk: A full-face shield should be worn in addition to chemical splash goggles.[4][5]

Skin and Body Protection

Direct contact can cause skin irritation (H315). Therefore, comprehensive skin protection is non-negotiable.

- Gloves: Nitrile gloves are the standard recommendation for incidental contact with aromatic and halogenated compounds.[4][6] Always check the manufacturer's compatibility chart for the specific solvents being used. Before use, gloves must be inspected for any signs of degradation or puncture.[3] Employ the proper glove removal technique to avoid contaminating your skin.[3]
- Lab Coat: A flame-resistant lab coat with full-length sleeves is required to protect against spills and contamination of personal clothing. Ensure the lab coat is fully buttoned.

- Footwear: Closed-toe shoes are mandatory. Do not wear perforated shoes or sandals in the laboratory.[4]

Respiratory Protection

The primary defense against respiratory irritation (H335) is to handle this compound within a certified chemical fume hood.[4][7] This engineering control is designed to capture and exhaust vapors and fine particulates at the source.

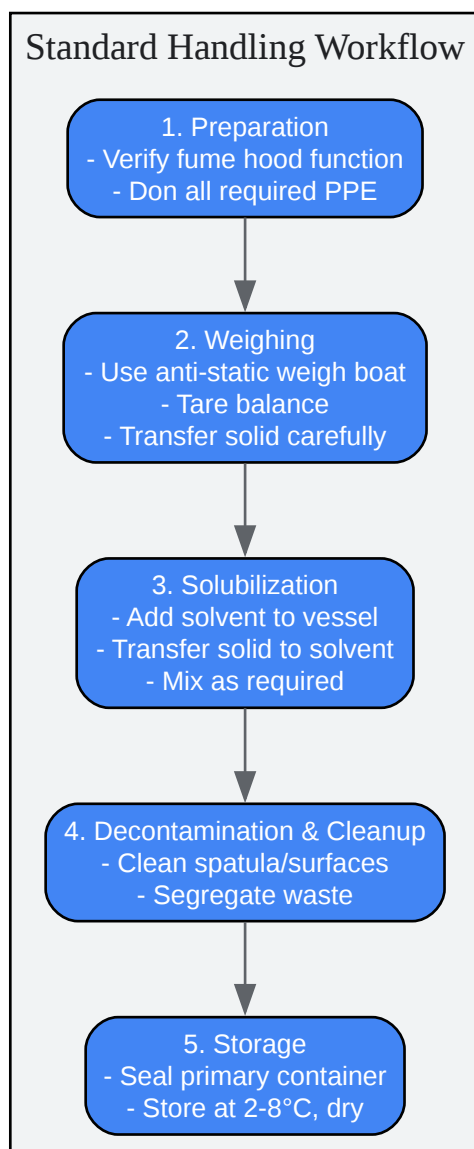
- Standard Operations: All handling of **(2,6-Dibromopyridin-4-yl)methanol** solid and its solutions must be performed inside a functioning chemical fume hood.[7]
- Emergency or High-Concentration Scenarios: If engineering controls fail or in the event of a large spill, a NIOSH-approved respirator with organic vapor cartridges may be necessary.[4] For such events, only trained personnel should respond.

Summary of Mandatory PPE

Protection Type	Specification	Rationale (Based on Hazard Code)
Eye/Face	Chemical Splash Goggles (sealed)	Protects against serious eye irritation (H319).[2]
Hands	Chemical-Resistant Nitrile Gloves	Prevents skin irritation (H315).[6]
Body	Full-Length Lab Coat	Protects skin and clothing from contamination.[6]
Respiratory	Chemical Fume Hood (Engineering Control)	Prevents inhalation and respiratory irritation (H335).[4][7]

Operational Plan: From Vial to Waste

A structured workflow minimizes risk. The following protocols are designed to guide the user through common laboratory manipulations of **(2,6-Dibromopyridin-4-yl)methanol**.



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Caption: Step-by-step workflow for safe handling.

Protocol 1: Weighing and Aliquoting the Solid Compound

- **Preparation:** Ensure the chemical fume hood is operational. Clear the work area of any unnecessary items. Don all PPE as specified in the table above.

- **Equipment:** Place an analytical balance inside the fume hood if possible. If not, weigh the compound in the hood and quickly transfer it to the balance, minimizing time outside the ventilated space. Use an anti-static weigh boat.
- **Transfer:** Use a dedicated, clean spatula to carefully transfer the required amount of solid from the stock bottle to the weigh boat. Avoid generating dust.
- **Cleanup:** Promptly and securely close the primary container. Decontaminate the spatula and any affected surfaces. Dispose of the weigh boat in the designated solid halogenated waste container.

Protocol 2: First Aid and Emergency Response

In the event of an exposure, immediate and correct action is crucial.[\[8\]](#)

Exposure Route	First Aid Procedure
Inhalation	Immediately move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention. [9] [10]
Skin Contact	Immediately remove all contaminated clothing. [10] Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists. [3] [11]
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. [8] Remove contact lenses if present and easy to do. [10] Seek immediate medical attention from an ophthalmologist. [8]
Ingestion	Do NOT induce vomiting. [9] Rinse the mouth thoroughly with water. Never give anything by mouth to an unconscious person. [3] Seek immediate medical attention. [11]

Disposal Plan: Responsible Lifecycle Management

(2,6-Dibromopyridin-4-yl)methanol is a brominated organic compound. As such, it must be disposed of as hazardous waste. Under no circumstances should it be disposed of down the drain or in regular trash.[12][13]

- Solid Waste: All contaminated consumables (e.g., gloves, weigh boats, paper towels) and un-used solid chemical must be placed in a clearly labeled container for Halogenated Organic Solid Waste.[13]
- Liquid Waste: Solutions containing this compound must be collected in a sealed, properly labeled container for Halogenated Organic Liquid Waste.[13]
- Regulatory Compliance: Waste disposal must adhere to local, state, and federal regulations. [12] In the UK, this includes The Hazardous Waste Regulations 2005.[12] Ensure your institution's Environmental Health & Safety (EHS) office provides specific guidance on waste stream management.

By adhering to these detailed protocols, you not only protect yourself and your colleagues but also ensure the integrity of your scientific work. This guide serves as a living document; always consult the most recent Safety Data Sheet (SDS) and your institution's specific safety policies before commencing any new procedure.

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